

Pyrocatechol Sulfate: Properties and Applications

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Compound Focus: Pyrocatechol sulfate

CAS No.: 4918-96-1

Cat. No.: S616087

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Pyrocatechol sulfate (PCTS) is a phenolic sulfate metabolite with the chemical formula $C_6H_6O_5S$ and a molecular weight of **190.17 g/mol** [1] [2]. Its CAS Number is **4918-96-1** [1] [2].

The table below summarizes its known applications and biological relevance:

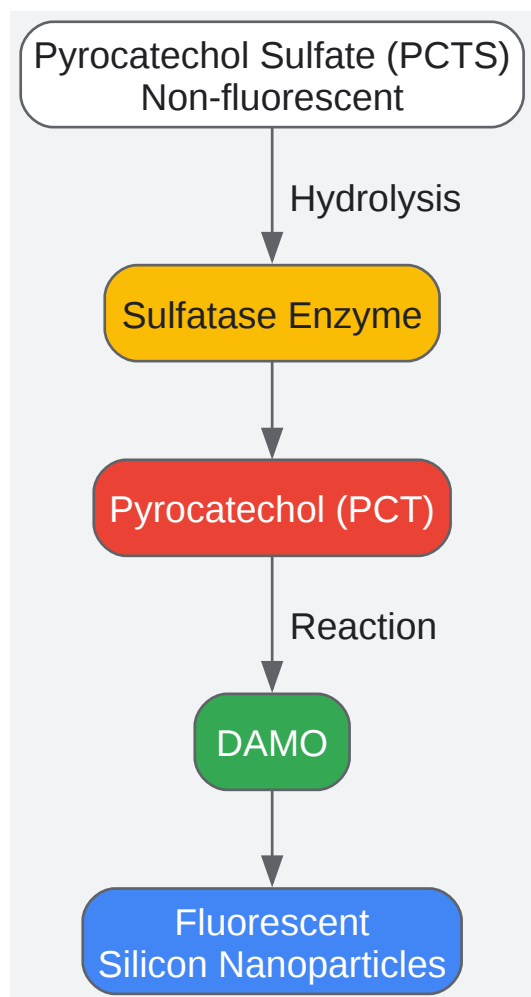
| Aspect | Description |
|-------------------------------|---|
| Biological Role | Potential urinary biomarker for kidney function, dialysis clearance, whole grain consumption, and coffee intake [1]. |
| Food Association | Associated with intake of specific foods like berries; its level is also influenced by the gut microbiome [1]. |
| Regulatory Functions | In conjunction with other phenolic sulfates, it helps regulate biological functions related to brain health and cardiac cell rhythm [1]. |
| Analytical Application | Serves as a substrate for the enzyme sulfatase . Sulfatase catalyzes the conversion of PCTS back to pyrocatechol (PCT), a reaction utilized in designing sensing assays [3]. |

Sensing Principle for Sulfatase Activity

While a protocol for *sulfation* is not available, recent research details a fluorometric sensing method that uses PCTS to *detect sulfatase enzyme activity* [3].

- **Sensing Mechanism:** The assay is based on the principle that sulfatase enzyme hydrolyzes the sulfate ester bond in non-fluorescent PCTS, releasing pyrocatechol (PCT) [3].
- **Fluorescence Generation:** The released PCT readily reacts with (3-Aminopropyl)trimethoxysilane (DAMO) to form highly fluorescent silicon nanoparticles (Si NPs) [3]. Thus, the presence of sulfatase leads to a turn-on fluorescence signal.
- **Assay Performance:** This method is reported to be simple, with a clear mechanism, and offers high sensitivity and selectivity for sulfatase. It has a linear detection range of 0.2–60 U/L and a detection limit of 0.12 U/L [3].

The following diagram illustrates the workflow of this sulfatase activity assay:



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References

1. _TargetMol Pyrocatechol sulfate [targetmol.com]
2. CAS No : 4918-96-1 | Product Name : Pyrocatechol Sulfate [pharmaffiliates.com]
3. In-situ formed silicon nanoparticles as high-fidelity fluorometric... - Peeref [peeref.com]

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